

Essential Safety and Operational Guidance for Handling 2,3-Dihydrobenzofuran-5-ol

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Compound of Interest

Compound Name: 2,3-Dihydrobenzofuran-5-ol

Cat. No.: B1279129

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Disclaimer: A specific Safety Data Sheet (SDS) for **2,3-Dihydrobenzofuran-5-ol** is not readily available. The following guidance is based on the safety data for the structurally similar compounds 2,3-Dihydrobenzofuran and 2,3-Dihydrobenzofuran-5-carboxaldehyde. Researchers should handle **2,3-Dihydrobenzofuran-5-ol** with the assumption that it possesses similar hazards.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2,3-Dihydrobenzofuran-5-ol**. The procedures outlined below are designed to ensure a safe laboratory environment and proper disposal of the chemical and associated waste.

Hazard Assessment and Personal Protective Equipment (PPE)

While detailed toxicological data for **2,3-Dihydrobenzofuran-5-ol** is not available, related compounds are classified as combustible liquids and may cause respiratory irritation.[\[1\]](#) Therefore, appropriate personal protective equipment is crucial to minimize exposure.

Recommended Personal Protective Equipment (PPE)

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Transferring	Safety glasses with side shields or chemical splash goggles	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	Use in a chemical fume hood to avoid inhalation of dust or vapors. ^[2]
Dissolving and Mixing	Chemical splash goggles or face shield ^[3]	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	A type ABEK (EN14387) respirator filter may be necessary if not handled in a fume hood. ^[3]
Heating	Chemical splash goggles and face shield	Thermal-insulating and chemical-resistant gloves	Flame-retardant laboratory coat	All heating operations should be conducted in a chemical fume hood.
Spill Cleanup	Chemical splash goggles and face shield	Heavy-duty chemical-resistant gloves	Chemical-resistant apron or coveralls	Appropriate respirator if vapors or dust are generated.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to mitigate risks and ensure regulatory compliance.

Chemical Handling Protocol

- Preparation: Before handling, ensure the work area, preferably within a chemical fume hood, is clean and uncluttered. All necessary equipment should be readily accessible.

- Safe Handling: Avoid inhalation of vapor or mist.[4] Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated place.[4] Keep away from heat, sparks, open flames, and hot surfaces.[3]
- First Aid:
 - In case of inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[4]
 - In case of skin contact: Wash off with soap and plenty of water.[4]
 - In case of eye contact: Flush eyes with water as a precaution.[4]
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[4]

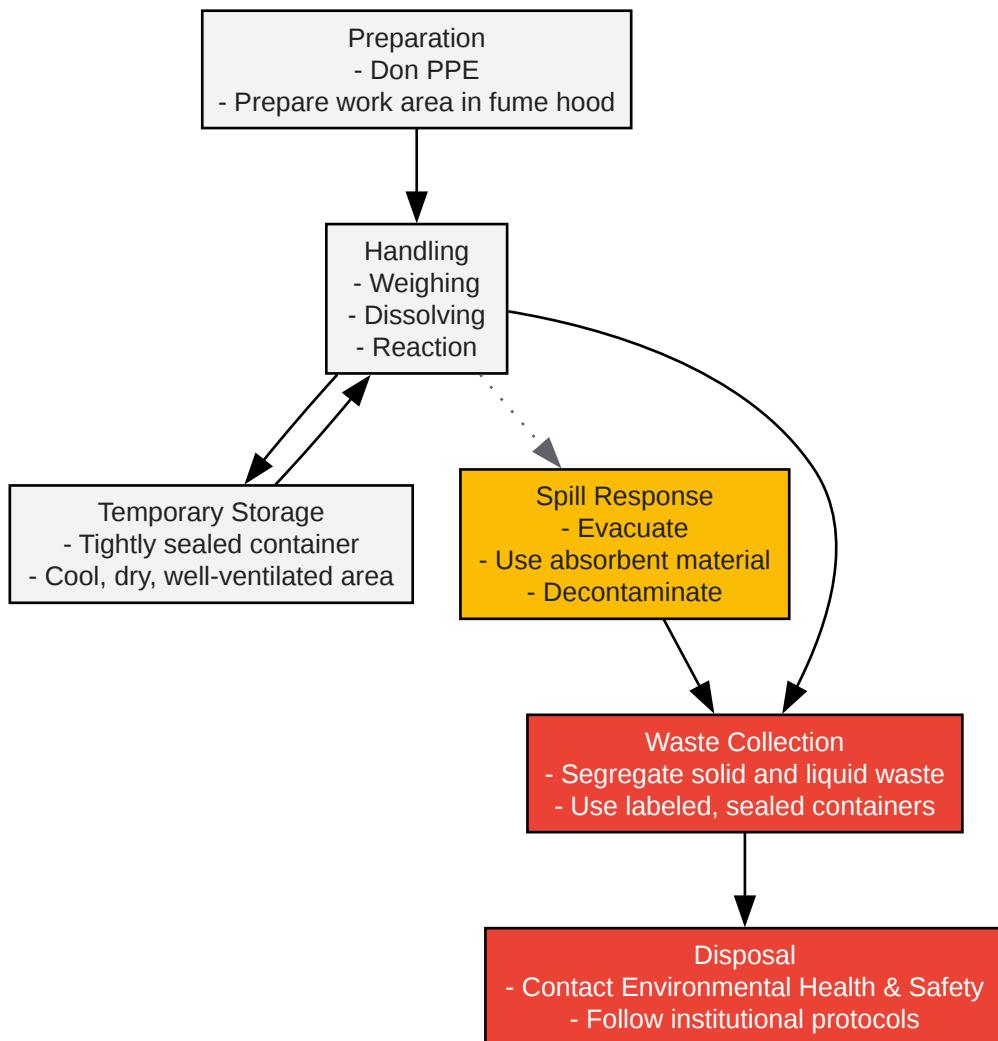
Disposal Plan

All waste containing **2,3-Dihydrobenzofuran-5-ol** must be treated as hazardous waste.

Waste Type	Collection	Storage	Disposal Method
Solid Waste (contaminated consumables)	Designated, labeled, sealed container	In a designated hazardous waste accumulation area	Dispose of contents/container to an approved waste disposal plant.
Liquid Waste (solutions)	Designated, labeled, leak-proof container	In a designated hazardous waste accumulation area	Dispose of contents/container to an approved waste disposal plant.
Unused Chemical	Keep in original, labeled container	In a designated hazardous waste accumulation area	Dispose of contents/container to an approved waste disposal plant.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **2,3-Dihydrobenzofuran-5-ol** in a laboratory setting.



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Caption: Workflow for Safe Handling and Disposal of **2,3-Dihydrobenzofuran-5-ol**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 2,3-Dihydrobenzofuran-5-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1279129#personal-protective-equipment-for-handling-2-3-dihydrobenzofuran-5-ol]

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